Strategic Sourcing & Technical Validation of 2-Chloro-3-methoxy-6-nitropyridine

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Compound of Interest	
Compound Name:	*2-Chloro-3-methoxy-6-nitropyridine*
CAS No.:	*886371-75-1*
Cat. No.:	*B1395836*

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CAS Number: 886371-75-1 Primary Application: Pharmaceutical Intermediate / Heterocyclic Scaffold Document Type: Technical Sourcing Guide

Executive Summary

In the landscape of drug discovery, **2-Chloro-3-methoxy-6-nitropyridine** (CAS 886371-75-1) serves as a high-value scaffold, particularly for synthesizing fused azolopyridines and kinase inhibitors. Its structural utility lies in the orthogonal reactivity of its substituents: a displaceable chlorine at C2, an electron-donating methoxy group at C3, and a reducible nitro group at C6.

Critical Procurement Warning: This compound is frequently confused with its isomer, 2-Chloro-6-methoxy-3-nitropyridine (CAS 38533-61-8). These two compounds have vastly different electronic properties and reactivities. This guide provides the specific technical criteria required to distinguish the correct isomer and validate supplier quality.

Chemical Profile & Isomer Differentiation

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To ensure supply chain integrity, the procurement specification must explicitly exclude common isomers.

Feature	Target Compound	Common Isomer (Avoid)
Name	2-Chloro-3-methoxy-6-nitropyridine	2-Chloro-6-methoxy-3-nitropyridine
CAS	886371-75-1	38533-61-8
Structure	Nitro group at C6 (ortho to N)	Nitro group at C3 (meta to N)
Methoxy Pos.	C3 (vicinal to Cl)	C6 (para to Cl)
Reactivity	C2-Cl is highly activated for SNAr due to ortho-nitro and ring nitrogen.	C2-Cl is less activated; C6-OMe is labile.

Key Identification Data:

- Molecular Formula: $C_6H_5ClN_2O_3$[1]
- Molecular Weight: 188.57 g/mol
- SMILES:COc1c(Cl)nc(cc1)=O[2]
- Appearance: Light yellow to brown solid.[3]

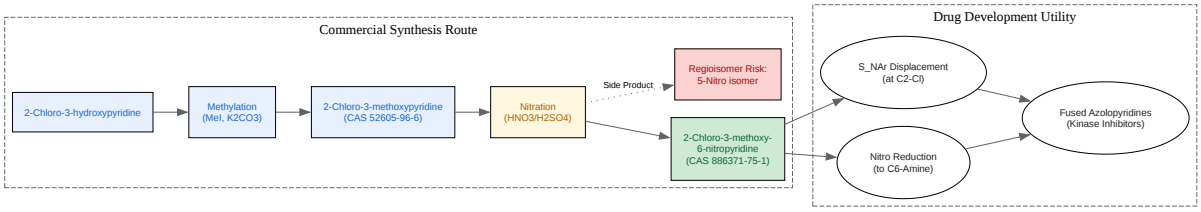
Manufacturing Context & Synthesis Pathway

Understanding the synthesis route allows researchers to predict likely impurities (e.g., unreacted precursors or regioisomers). The commercial synthesis typically proceeds via the nitration of 2-chloro-3-methoxypyridine.

Synthesis Utility Diagram

The following diagram illustrates the standard manufacturing flow and the downstream utility of the compound in drug design.

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Caption: Synthesis pathway from 2-chloro-3-hydroxypyridine to the target, highlighting the critical nitration step where regioisomers may form.

Commercial Supplier Landscape

Suppliers for this specific isomer are often specialized catalog houses rather than bulk commodity distributors.

Verified Suppliers (Tier 1)

These suppliers list the specific CAS 886371-75-1 and have documented batch data.

- BLD Pharm:
  - Catalog ID: BD25177
  - Scale: Gram to Kilogram
  - Reliability: High. Known for distinct pyridine libraries.[4]
- Smolecule:

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- Role: Aggregator/Distributor
- Source: Often ships from Asian synthesis partners.

- Arctom Scientific:
  - Catalog ID: BD-A140318[5]
  - Focus: Building blocks for medicinal chemistry.

Sourcing Strategy

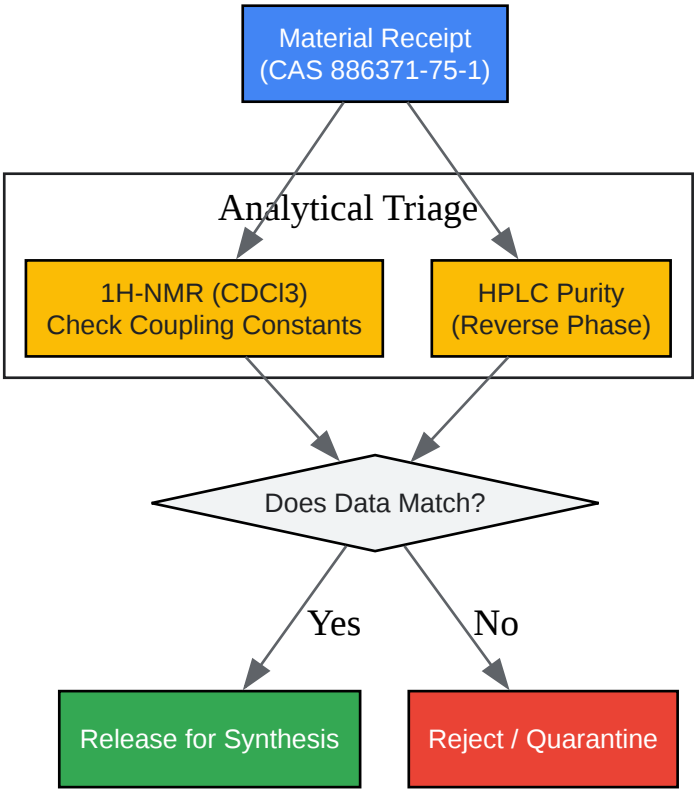
- Lead Time: Expect 2–3 weeks. This is typically a "make-to-order" or "stock-in-Asia" item.
- Purity Requirement: Specification should be set at >97% (HPLC) to account for potential isomeric impurities from the nitration step.

Technical Validation Protocol

Upon receipt of the material, the following Quality Control (QC) workflow is mandatory to validate identity and purity.

QC Workflow Diagram

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Caption: Standard QC triage to validate incoming material against isomeric impurities.

Analytical Criteria

1. 1H-NMR Validation (Diagnostic Peaks): The coupling pattern of the aromatic protons is the definitive test for the 2,3,6-substitution pattern.

- Solvent: $CDCl_3$
- Expected Signals: Two aromatic doublets.
  - δ ~7.83 ppm (d, J=8.0 Hz): Proton at C4 or C5.
  - δ ~8.23 ppm (d, J=8.0 Hz): Proton at C4 or C5.
  - δ ~4.12 ppm (s, 3H): Methoxy group.[6]

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- Note: The coupling constant (J ≈ 8 Hz) indicates ortho coupling between the protons at C4 and C5. If you see meta coupling (J ≈ 2 Hz) or singlets, you likely have the wrong isomer.

2. HPLC Method (Generic):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: A: Water (0.1% TFA), B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 min.
- Detection: UV at 254 nm.

Safety & Handling (GHS)

Signal Word: Warning

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Storage: Store at 2–8°C, sealed, away from light. The compound is stable but should be protected from moisture to prevent hydrolysis of the chloro group.

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- To cite this document: BenchChem. [Strategic Sourcing & Technical Validation of 2-Chloro-3-methoxy-6-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1395836/docs#strategic-sourcing-technical-validation-of-2-chloro-3-methoxy-6-nitropyridine]

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